

GHS hazard classification for 2-Amino-2-(3-chlorophenyl)acetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-2-(3-chlorophenyl)acetic acid

Cat. No.: B1267156

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Technical Support Center: 2-Amino-2-(3-chlorophenyl)acetic acid

Welcome to the technical support center for **2-Amino-2-(3-chlorophenyl)acetic acid**. This resource is intended for researchers, scientists, and drug development professionals. Below you will find comprehensive information on the GHS hazard classification, safe handling protocols, and troubleshooting guides for common experimental issues.

GHS Hazard Classification

2-Amino-2-(3-chlorophenyl)acetic acid, also known as DL-(3-Chlorophenyl)glycine (CAS No. 7292-71-9), is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A summary of its classification is provided in the table below.

GHS Classification Element	Code	Description	Pictogram	Signal Word
Hazard Class	Skin Irritation (Category 2)	GHS07	Warning	
Serious Eye Irritation (Category 2A)				
Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation				
Hazard Statements	H315	Causes skin irritation.[1]		
H319	Causes serious eye irritation.[1]			
H335	May cause respiratory irritation.[1][2]			
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray. [1][3]		
P264	Wash skin thoroughly after handling.[1][3]			
P271	Use only outdoors or in a well-ventilated area.[1][3]			

P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][3]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[1][3]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1][3]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][3]
P312	Call a POISON CENTER or doctor if you feel unwell.[3]
P332+P313	If skin irritation occurs: Get medical advice/attention.
P337+P317	If eye irritation persists: Get

	medical help.
P362+P364	Take off contaminated clothing and wash it before reuse. [1] [3]
P403+P233	Store in a well-ventilated place. Keep container tightly closed. [1] [3]
P405	Store locked up. [1] [3]
P501	Dispose of contents/container to an approved waste disposal plant. [1] [3]

Experimental Protocols

Safe Handling and Storage

Adherence to safe laboratory practices is crucial when handling **2-Amino-2-(3-chlorophenyl)acetic acid**.

Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[\[4\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[4\]](#)

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[\[4\]](#)

- Hand Protection: Use chemical-resistant gloves (e.g., nitrile). Inspect gloves before use and dispose of them properly after handling.[4]
- Body Protection: Wear a laboratory coat or other suitable protective clothing to prevent skin contact.[4]
- Respiratory Protection: If dust or aerosols are likely to be generated, a NIOSH-approved respirator is required.[4]

Handling Procedures:

- Avoid the formation of dust and aerosols.
- Do not get in eyes, on skin, or on clothing.
- Avoid ingestion and inhalation.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Store away from incompatible materials such as strong oxidizing agents.

Disposal Protocol

2-Amino-2-(3-chlorophenyl)acetic acid is a halogenated organic compound and must be disposed of as hazardous waste. Do not discharge into the sanitary sewer system or dispose of as general solid waste.[4]

- Waste Identification and Segregation:
 - This compound is a halogenated organic waste.
 - Segregate it from non-halogenated chemical waste.[4]

- Waste Collection:
 - Collect waste in a designated, clearly labeled, and chemically resistant container.
 - Keep the waste container sealed when not in use.
- Final Disposal:
 - Arrange for pickup and disposal through your institution's environmental health and safety (EHS) office or a licensed chemical waste management facility.^[4]
 - In-lab treatment, such as neutralization for sewer disposal, is not recommended for this type of compound.^[4]

Troubleshooting Guides and FAQs

Frequently Asked Questions (FAQs)

Q1: What is the primary application of **2-Amino-2-(3-chlorophenyl)acetic acid** in research?

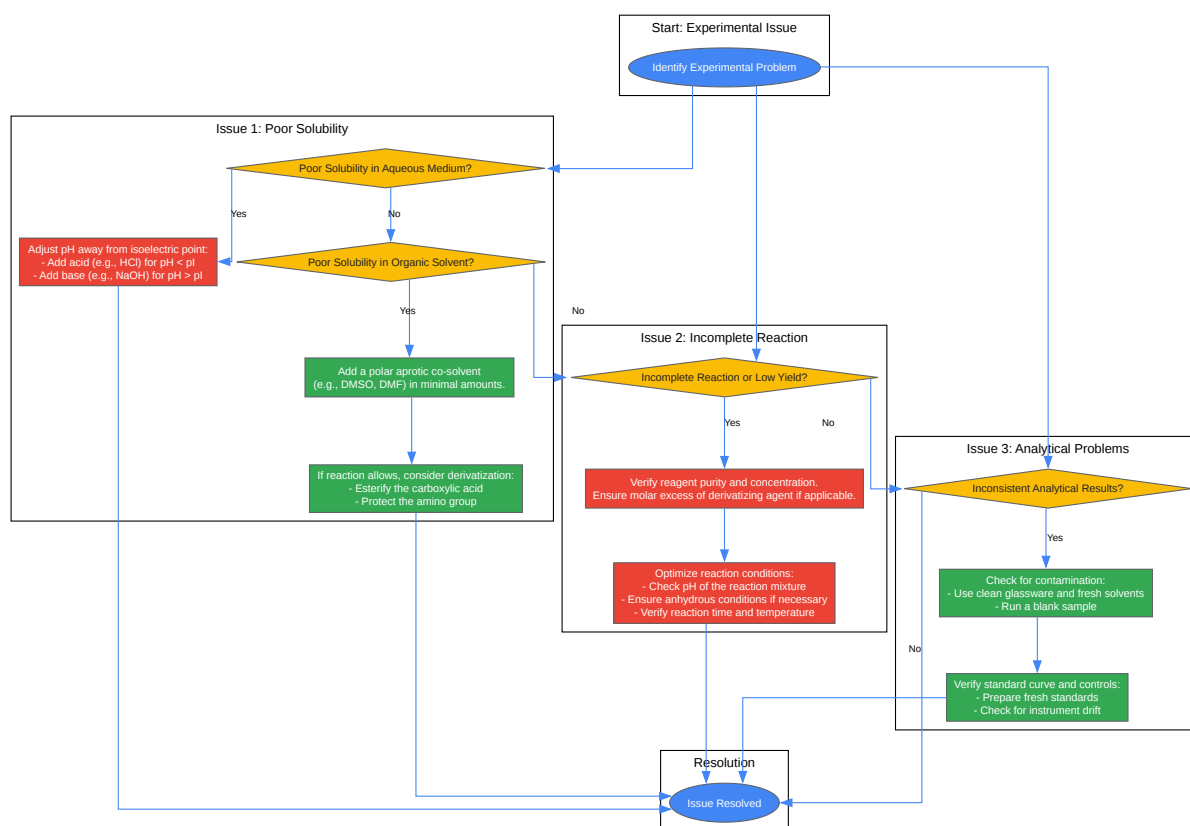
A1: It is a glycine analogue and a valuable chiral building block frequently used in the asymmetric synthesis of pharmaceuticals and other biologically active compounds.^{[5][6]} The structurally related (S)-enantiomer of 2-amino-2-(2-chlorophenyl)acetic acid is a key intermediate in the synthesis of the antiplatelet drug clopidogrel.^[7]

Q2: What are the general solubility characteristics of this compound? A2: Like many amino acids, it is a zwitterionic compound, which can lead to poor solubility in non-polar organic solvents. It is generally more soluble in aqueous solutions, especially when the pH is adjusted away from its isoelectric point.

Q3: Are there any specific stability concerns I should be aware of? A3: Amino acid derivatives, particularly chiral ones, can be susceptible to racemization under basic pH conditions.^[8] For long-term storage, it is recommended to keep the compound in a cool, dry place with the container tightly sealed.

Troubleshooting Common Experimental Issues

Below is a troubleshooting guide for common problems encountered during experiments with **2-Amino-2-(3-chlorophenyl)acetic acid**.



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- To cite this document: BenchChem. [GHS hazard classification for 2-Amino-2-(3-chlorophenyl)acetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267156#ghs-hazard-classification-for-2-amino-2-3-chlorophenyl-acetic-acid]

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